

Thozalinone stability in solution storage

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Compound Focus: Thozalinone

CAS No.: 655-05-0

Cat. No.: S545270

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Available Chemical & Handling Data

The table below summarizes the key physicochemical properties and safe handling information for **Thozalinone** that can be inferred from the search results.

Property	Value / Description	Source (Citation)
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂	[1] [2] [3]
Molecular Weight	204.23 g/mol	[1] [2] [3]
CAS Number	655-05-0	[1] [2] [3]
Form	White to off-white solid powder	[2] [3]
Melting Point	134.5 °C	[3] [4]
General Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2] [3]
General Storage (Solution)	-80°C for 6 months; -20°C for 1 month (specific solvents not stated)	[2] [3]

Property	Value / Description	Source (Citation)
Handling Precautions	Avoid dust formation, skin/eye contact, and inhalation. Use personal protective equipment and ensure adequate ventilation.	[4]

Proposed Experimental Protocol for Stability Testing

In the absence of specific literature data, you can establish the stability profile of **Thozalinone** in your chosen solvent system through a forced degradation study. The following protocol outlines a general approach.

Preparation of Stock Solutions

- **Solvent Selection:** Prepare a primary stock solution in **DMSO** at a concentration of 10-25 mM, as it is a commonly used solvent with noted solubility for **Thozalinone** [2] [3].
- **Working Solution Dilution:** Dilute the DMSO stock solution into your aqueous buffer of choice (e.g., phosphate-buffered saline) to create working solutions at relevant concentrations for your bioassays. Note that the final concentration of DMSO in biological assays should typically be kept below 0.1-1.0% to maintain cell viability.

Stability Study Design

- **Storage Conditions:** Aliquot the working solution into several vials and store them under different conditions to assess the impact of various stressors:
 - **-80°C & -20°C:** For assessing long-term stability.
 - **4°C:** For short-term or refrigerated storage.
 - **Room Temperature (e.g., 25°C):** To assess stability without cooling.
 - **Stress Conditions:** Expose separate aliquots to elevated temperatures (e.g., 40°C, 60°C), acidic/basic pH, and light to study degradation pathways.
- **Time Points:** Analyze samples immediately after preparation (T=0) and at predefined intervals (e.g., 1, 3, 7, 14, 30 days, etc.).

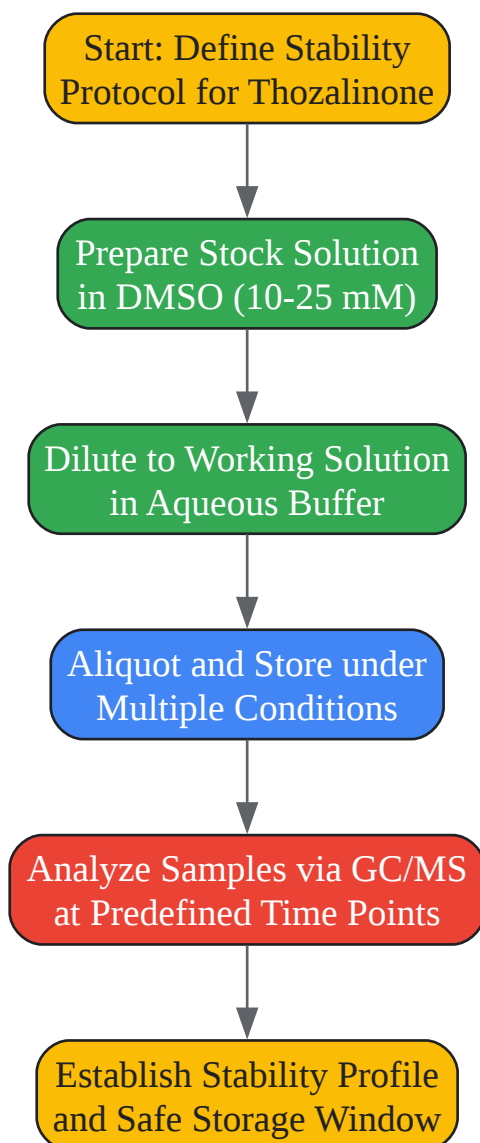
Analytical Method for Quantification

You will need a validated analytical method to measure **Thozalinone** concentration and detect degradation products over time. The previously published method for detecting **Thozalinone** in urine can serve as a reference [5].

- **Technique: Gas Chromatography/Mass Spectrometry (GC/MS).**
- **Sample Derivatization:** As described in the literature, the analysis may require hydrolyzing the sample and derivatizing it with a silylating agent (e.g., N-methyl-N-trimethylsilyltrifluoroacetamide/trimethylchlorosilane) to improve volatility and detection [5].
- **Data Analysis:** Monitor the peak area of **Thozalinone** relative to the internal standard. A decrease of more than 10% from the initial concentration is typically considered indicative of significant degradation.

Key Considerations for Researchers

The following workflow diagram outlines the core process for establishing a **Thozalinone** stability protocol, highlighting critical decision points based on the available information.



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When planning your experiments, please consider the following:

- **Solvent and Buffer Impact:** Stability can be highly dependent on the solvent environment. The stability data for one solvent (like DMSO) cannot be directly extrapolated to others (like saline or PEG300). You must test your specific formulation [3].
- **Analytical Method Validation:** If adapting the referenced GC/MS method, ensure you validate its key parameters—such as precision, accuracy, and limit of detection—for your specific application to generate reliable data [5].
- **Lack of Concrete Data:** The general storage suggestion that solutions are stable for one month at -20°C and six months at -80°C should be viewed as a starting point for testing, not a confirmed fact,

as these are common placeholder guidelines from chemical suppliers without **Thozalinone**-specific verification [2] [3].

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References

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